

methyl 5-methoxy-1H-indole-3-carboxylate

molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: methyl 5-methoxy-1H-indole-3-carboxylate

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A Technical Guide to Methyl 5-methoxy-1H-indole-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthetic workflow for **methyl 5-methoxy-1H-indole-3-carboxylate**. This indole derivative is a valuable building block in medicinal chemistry and drug discovery, serving as a key intermediate in the synthesis of various biologically active molecules.[\[1\]](#)

Molecular Structure and Properties

Methyl 5-methoxy-1H-indole-3-carboxylate possesses the chemical formula C₁₁H₁₁NO₃.[\[1\]](#) Its structure consists of a bicyclic indole core, with a methoxy group substituted at the 5-position and a methyl carboxylate group at the 3-position.

Quantitative Molecular Data

The key quantitative properties of **methyl 5-methoxy-1H-indole-3-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₃	PubChem[1]
Molecular Weight	205.21 g/mol	PubChem[1][2]
IUPAC Name	methyl 5-methoxy-1H-indole-3-carboxylate	PubChem[1]
CAS Number	172595-68-5	PubChem[1]
Canonical SMILES	COC1=CC2=C(C=C1)NC=C2 C(=O)OC	PubChem[3]
InChIKey	ODBFYEWPUQVAKY- UHFFFAOYSA-N	PubChem[1]

Synthetic Workflow: Fischer-Speier Esterification

The synthesis of **methyl 5-methoxy-1H-indole-3-carboxylate** can be achieved through various synthetic routes. A common and straightforward method is the Fischer-Speier esterification of 5-methoxy-1H-indole-3-carboxylic acid. This acid-catalyzed reaction utilizes an excess of methanol to drive the equilibrium towards the formation of the methyl ester. While the following protocol is based on the synthesis of the related methyl indole-3-carboxylate, the principles are directly applicable.[2]

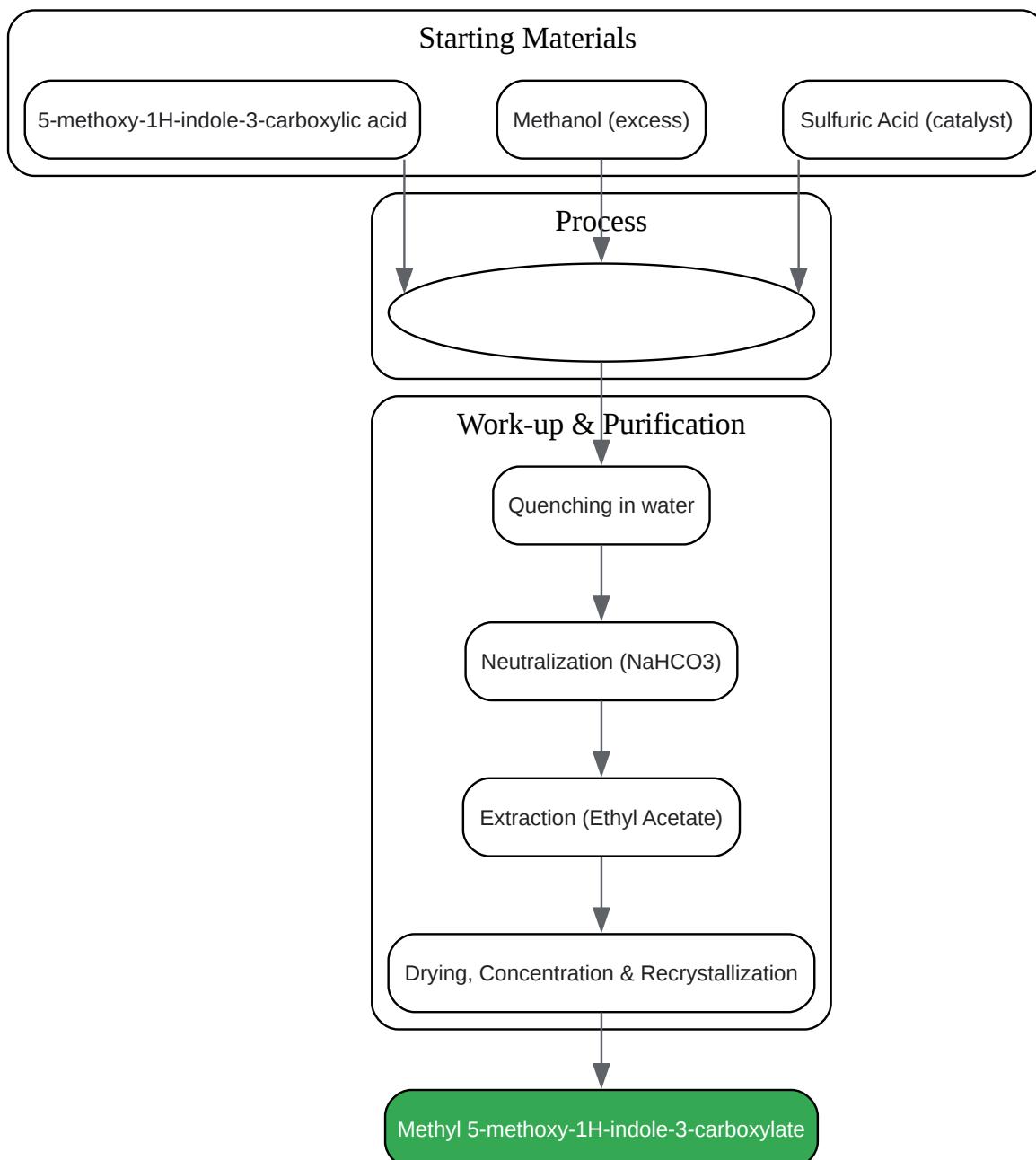
Experimental Protocol:

A detailed experimental protocol for a similar Fischer-Speier esterification is outlined below[2]:

- Reaction Setup: To a round-bottom flask containing 5-methoxy-1H-indole-3-carboxylic acid, add anhydrous methanol, which serves as both a reactant and a solvent. Introduce a magnetic stir bar.
- Acid Catalysis: While stirring, slowly add a catalytic amount of concentrated sulfuric acid to the mixture. This addition is exothermic and should be performed with caution.
- Reaction Progression: Heat the mixture to reflux and monitor the reaction's progress using an appropriate technique, such as thin-layer chromatography (TLC).

- Work-up and Purification:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Quench the reaction by carefully pouring the mixture into ice-cold water, which may cause the product to precipitate.
 - Neutralize the aqueous mixture with a saturated solution of sodium bicarbonate until the pH is approximately 7-8.
 - Extract the product from the aqueous layer using a suitable organic solvent, such as ethyl acetate.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Final Purification: The crude **methyl 5-methoxy-1H-indole-3-carboxylate** can be further purified by recrystallization from an appropriate solvent system to obtain the final product.

The following diagram illustrates the logical workflow for the synthesis of **methyl 5-methoxy-1H-indole-3-carboxylate** via Fischer-Speier esterification.

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Caption: Logical workflow for the synthesis of **methyl 5-methoxy-1H-indole-3-carboxylate**.

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- To cite this document: BenchChem. [methyl 5-methoxy-1H-indole-3-carboxylate molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b069759#methyl-5-methoxy-1h-indole-3-carboxylate-molecular-structure-and-weight>

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